Application Notes and Protocols: Nitration of 4-Methylacetophenone

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1-(5-Methyl-2-nitrophenyl)ethanone*
CAS No.:	*69976-70-1*
Cat. No.:	*B1354331*

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Introduction

The nitration of 4-methylacetophenone is an electrophilic aromatic substitution reaction of significant interest in organic synthesis. This process introduces a nitro group (-NO_2) onto the aromatic ring, yielding primarily 4-methyl-3-nitroacetophenone. The reaction is regioselective, guided by the directing effects of the existing substituents. The acetyl group is a meta-director and a deactivating group, while the methyl group is an ortho-, para-director and an activating group. The resulting substitution pattern is a consensus of these directing effects. This protocol provides a detailed methodology for the synthesis, purification, and characterization of 4-methyl-3-nitroacetophenone, a valuable intermediate in the development of various pharmaceutical compounds and other fine chemicals.

Reaction Scheme

The overall reaction involves the treatment of 4-methylacetophenone with a nitrating mixture, typically a combination of concentrated nitric acid and concentrated sulfuric acid. The sulfuric

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acid acts as a catalyst, protonating the nitric acid to generate the highly electrophilic nitronium ion (NO_2^+), which is the active nitrating agent.

Experimental Protocol

This protocol details the laboratory-scale synthesis of 4-methyl-3-nitroacetophenone.

1. Materials and Reagents

Reagent/Material	Molar Mass (g/mol)	Amount (mol)	Mass (g)	Volume (mL)
4-Methylacetophenone	134.18	0.10	13.4	~13.0
Concentrated Sulfuric Acid (98%)	98.08	-	-	60
Concentrated Nitric Acid (70%)	63.01	-	-	10
Crushed Ice	18.02	-	200	-
Ethanol (for recrystallization)	46.07	-	-	As needed
Distilled Water	18.02	-	-	As needed
Activated Carbon	12.01	-	~1 g	-

2. Apparatus

- 250 mL three-neck round-bottom flask
- Mechanical stirrer
- Dropping funnel

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- Thermometer (-20 to 100 °C)
- Ice-salt bath or dry ice-ethanol bath
- Beaker (1 L)
- Büchner funnel and flask
- Filter paper
- Glass rod
- Mortar and pestle (optional)

3. Procedure

a) Preparation of the Reaction Mixture

- Place the 250 mL three-neck flask in an ice-salt bath to ensure efficient cooling.
- Equip the flask with a mechanical stirrer, a thermometer, and a dropping funnel.
- Carefully add 37 mL of concentrated sulfuric acid to the flask.
- Begin stirring and cool the sulfuric acid to 0 °C.[1]
- Once the temperature is stable at 0 °C, slowly add 0.10 mol of 4-methylacetophenone dropwise from the dropping funnel.[1] Maintain the temperature below 5 °C during this addition.[1]

b) Nitration Reaction

- In a separate beaker, prepare the nitrating mixture by cautiously adding 10 mL of concentrated nitric acid to 15 mL of concentrated sulfuric acid. Cool this mixture in an ice bath before use.
- After the addition of 4-methylacetophenone is complete, cool the reaction flask further to between -5 °C and 0 °C.[1]

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- Slowly add the pre-cooled nitrating mixture to the stirred solution of 4-methylacetophenone in sulfuric acid over a period of approximately 30-45 minutes.[1][2] It is crucial to maintain the reaction temperature between -5 °C and 0 °C to prevent over-nitration and side product formation.[1][2] The addition should be dropwise and accompanied by vigorous stirring to avoid localized overheating.[3]

- After the addition is complete, continue stirring the mixture for an additional 10 minutes while maintaining the low temperature.[1]

c) Product Isolation and Work-up

- Prepare a 1 L beaker containing 200 g of crushed ice and approximately 400 mL of cold water.

- Pour the reaction mixture slowly and carefully onto the ice-water mixture with vigorous stirring.[1] A yellow solid product will precipitate.[1][4]

- Allow the ice to melt completely, then isolate the solid product by vacuum filtration using a Büchner funnel.

- Wash the crude product on the filter with several portions of cold water to remove residual acids.[1] Press the solid with a spatula or glass stopper to remove as much water as possible.[1]

d) Purification by Recrystallization

- Transfer the crude, damp solid to a beaker.

- Recrystallize the product from ethanol.[1] Add a minimal amount of hot ethanol to dissolve the solid completely. The use of activated carbon during this step can help decolorize the solution.[1]

- Filter the hot solution to remove any insoluble impurities.

- Allow the filtrate to cool slowly to room temperature, and then place it in an ice bath to maximize crystal formation.

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- Collect the purified yellow crystals by vacuum filtration, wash with a small amount of cold ethanol, and allow them to air dry.
- Determine the yield and melting point of the final product. The expected melting point of 4-methyl-3-nitroacetophenone is approximately 76-78 °C.[4]

4. Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and acid-resistant gloves.
- Concentrated sulfuric acid and nitric acid are highly corrosive and strong oxidizing agents. Handle them with extreme care in a well-ventilated fume hood.
- The nitration reaction is highly exothermic. Strict temperature control is essential to prevent the reaction from becoming uncontrollable.[5]
- When preparing the nitrating mixture, always add the nitric acid to the sulfuric acid slowly.
- When quenching the reaction, always add the acid mixture to the ice-water, never the other way around, to dissipate the heat effectively.

Visualizations

Experimental Workflow Diagram

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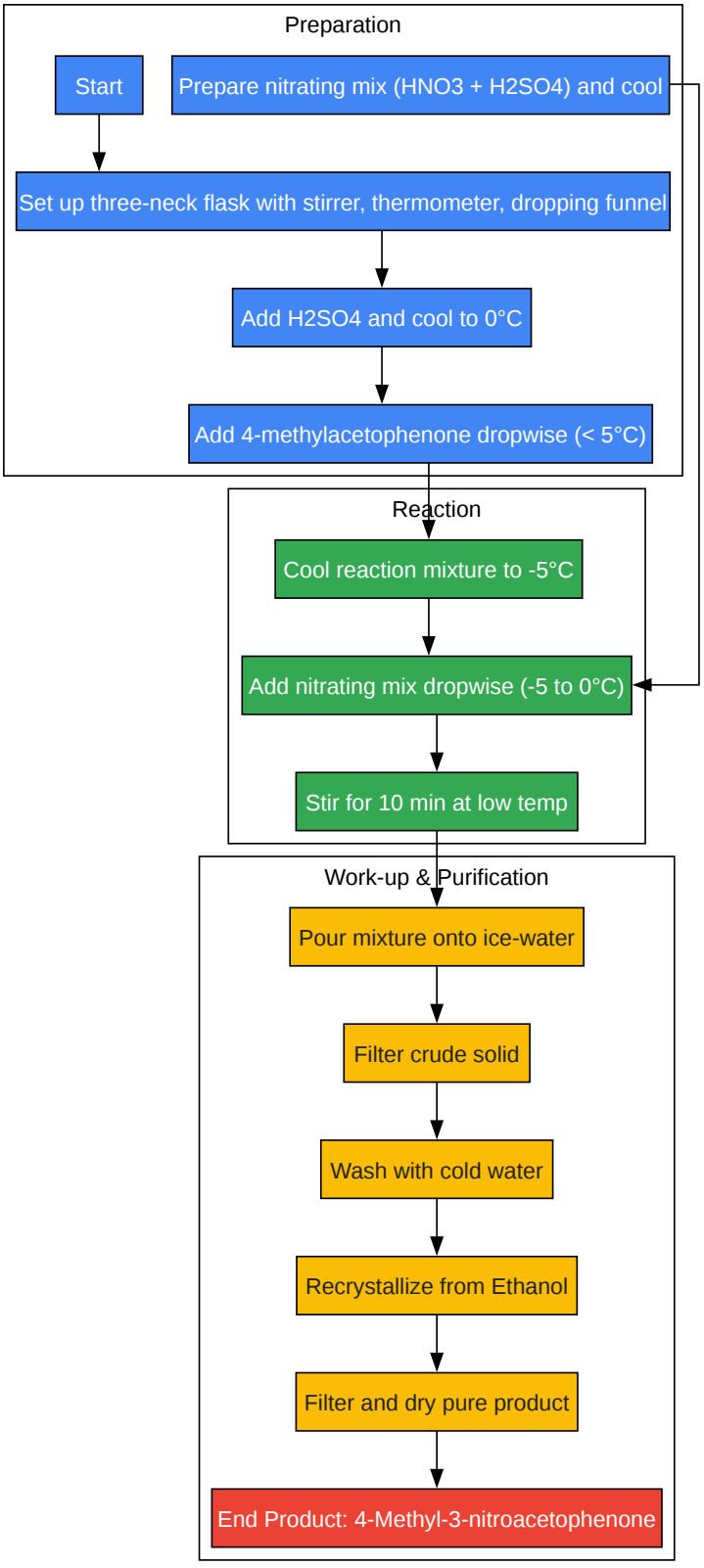

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